

Drug Profile: Padnarsertib (KPT-9274)

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Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

Cat. No.: S531886

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The table below summarizes the core information for the investigational drug **Padnarsertib**.

Attribute	Description
Drug Type	Small molecule [1]
Synonyms	ATG-019, KCP-9274 [1]
Mechanism of Action	Dual inhibitor of PAK4 (Serine/threonine-protein kinase PAK 4) and NAMPT (Nicotinamide phosphoribosyltransferase) [1]
Highest Phase of Development	Phase 2 (for solid tumors) [1]
Relevant Designations	Orphan Drug designation (United States) for soft tissue sarcoma and Ewing sarcoma; Rare Pediatric Disease Designation for Rhabdomyosarcoma and Ewing sarcoma [2]
Molecular Formula	$C_{35}H_{29}F_3N_4O_3$ [1]

Mechanism of Action and Therapeutic Rationale

Padnarsertib is a first-in-class, oral small molecule designed to simultaneously target two distinct cellular pathways [2]. The diagram below illustrates its dual mechanism of action and therapeutic rationale in

specific genetic contexts.

As the diagram shows:

- **PAK4 Inhibition:** PAK4 is a kinase involved in signaling pathways that regulate cell survival, proliferation, and cytoskeletal organization. Its inhibition can directly impede cancer growth [1].
- **NAMPT Inhibition:** NAMPT is the rate-limiting enzyme in the NAD (nicotinamide adenine dinucleotide) salvage pathway, a key process for cellular metabolism and energy production [1] [3].
- **Synthetic Lethality in -7/del(7q) Cancers:** A key finding is that the NAMPT gene is located at chromosome 7q22.3. Cancers with monosomy 7 or del(7q), which are found in up to 10% of Acute Myeloid Leukemia (AML) cases, have only one functional copy of the *NAMPT* gene (haploinsufficiency). This makes them particularly vulnerable to NAMPT inhibition, as their capacity to produce NAD is already compromised [3].

Development Status and Key Evidence

The following table consolidates the available information on the drug's development path and preclinical findings. Note that specific clinical trial numerical results are not available in the searched literature.

Area	Findings and Status
Clinical Trials (Solid Tumors)	A Phase 2 trial in solid tumors was initiated around June 2022 [1]. As of January 2025, the developer is evaluating out-licensing and partnership opportunities to advance the program [2].
Clinical Trials (Leukemia)	A Phase 1 trial (NCT05394558) in relapsed/refractory AML was suspended in 2023. The reason for suspension was not disclosed in the trial registry [4].
Preclinical In Vivo Data	A study in dogs established a Maximum Tolerated Dose (MTD) of 4 mg/kg. Doses up to this level were well-tolerated, while a higher dose of 4.5 mg/kg caused severe adverse effects including anemia and thrombocytopenia [1].
Promising Combination Therapy	Preclinical research in AML models with -7/del(7q) demonstrated that the combination of Padnarsertib and the BCL-2 inhibitor venetoclax led to significantly greater cell death compared to the NAMPT inhibitor alone, suggesting a potential synergistic effect [3].

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